

Biological Activity and Biomedical Utility of Tetrahydrofuran-Functionalized Acrylates[1]

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Compound of Interest

Compound Name: Methyl 3-(oxolan-3-yl)prop-2-enoate

Cat. No.: B11721184

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Executive Summary & Chemical Identity

Tetrahydrofuran-functionalized acrylates, most notably Tetrahydrofurfuryl Acrylate (THFA) and Tetrahydrofurfuryl Methacrylate (THFMA), represent a unique class of monomers where a cyclic ether (THF) is coupled to a reactive vinyl group. Unlike direct pharmacological agents (APIs), their "biological activity" is defined by their biocompatibility, metabolic fate, and solvation properties in tissue engineering and dental medicine.

While the THF ring is a common pharmacophore in potent antitumor agents (e.g., Eribulin, LCTA-2034), the simple THF-acrylates function primarily as reactive intermediates. Their biological significance lies in their ability to polymerize into biocompatible networks and their specific metabolic hydrolysis profile.

Key Chemical Entities

Compound Name	Abbr.	CAS No.[1][2][3][4]	Molecular Formula	Key Feature
Tetrahydrofurfuryl Acrylate	THFA	2399-48-6	C ₈ H ₁₂ O ₃	Low viscosity, high solvency, rapid cure.
Tetrahydrofurfuryl Methacrylate	THFMA	2455-24-5	C ₈ H ₁₄ O ₃	Lower toxicity, used in dental resins and tissue adhesives.

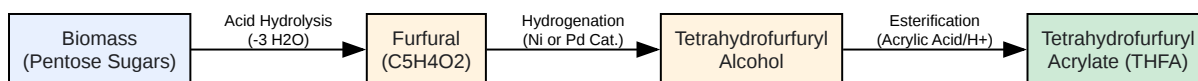
Chemical Basis and Synthesis

The biological relevance of these monomers begins with their synthesis, increasingly derived from bio-renewable sources (furfural from biomass), aligning with "Green Chemistry" principles in pharmaceutical manufacturing.

Bio-Based Synthesis Pathway

The synthesis bridges agricultural waste and high-value biomedical monomers.

- Feedstock: Pentose sugars (hemicellulose) are dehydrated to Furfural.
- Hydrogenation: Furfural is reduced to Tetrahydrofurfuryl Alcohol (THFA-OH).
- Esterification: THFA-OH reacts with acryloyl chloride or acrylic acid to yield the functional monomer.



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Figure 1: Bio-orthogonal synthesis pathway converting biomass to functional acrylate monomers.

Biological Disposition & Mechanism of Action

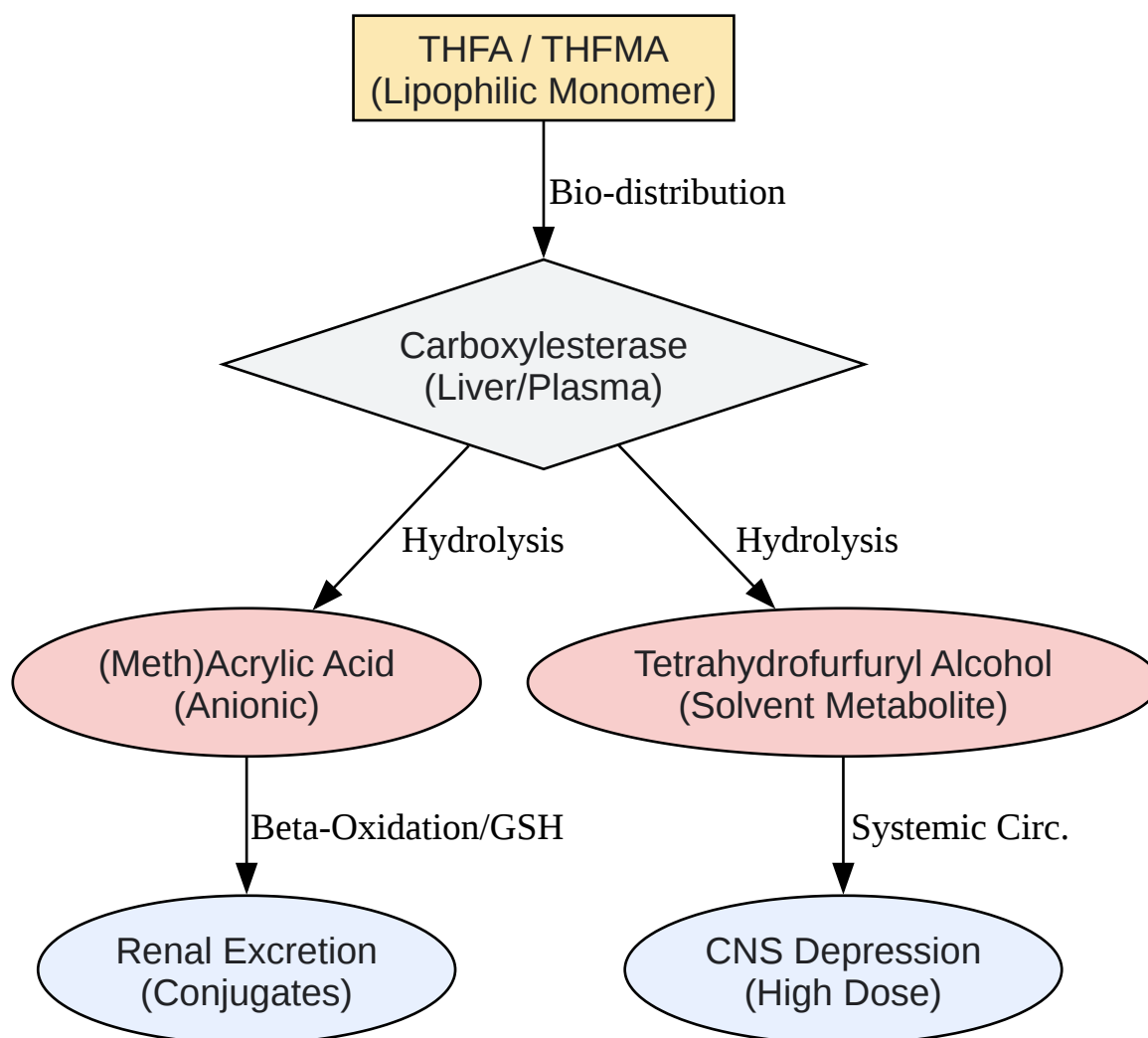
The interaction of THF-acrylates with living tissue is governed by carboxylesterase-mediated hydrolysis. This is the critical "activation" step that dictates both their toxicity and their resorption in biodegradable systems.

Metabolic Hydrolysis Pathway

Upon contact with plasma or intracellular fluids, the ester bond is cleaved. This is a detoxification mechanism for the acrylate moiety but releases the solvent-like alcohol.

- Substrate: THFA / THFMA
- Enzyme: Non-specific Carboxylesterases (CES)
- Products: (Meth)Acrylic Acid + Tetrahydrofurfuryl Alcohol[5]

Toxicological Consequence: The systemic toxicity of these monomers is largely driven by the metabolite Tetrahydrofurfuryl Alcohol, which acts as a central nervous system (CNS) depressant at high doses. The acrylic acid fraction is rapidly metabolized via the beta-oxidation pathway or conjugated with glutathione.



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Figure 2: Metabolic fate of THF-acrylates in vivo. The hydrolysis step is the primary determinant of biocompatibility.

Cytotoxicity Profile (Structure-Activity Relationship)

In dental and orthopedic applications, THFMA is often compared to HEMA (2-hydroxyethyl methacrylate).

- **Lipophilicity:** The THF ring increases lipophilicity compared to hydroxylated monomers, enhancing penetration into cell membranes.
- **Membrane Integrity:** High concentrations can disrupt lipid bilayers due to the solvent nature of the THF moiety.

- Sensitization: Like most acrylates, THFA is a skin sensitizer (Type IV hypersensitivity), reacting with skin proteins via Michael addition.

Comparative Cytotoxicity (Fibroblasts):

Monomer	IC50 (mM)	Mechanism of Toxicity
Bis-GMA	0.08 - 0.1	Membrane disruption, ROS generation
THFA	2.5 - 5.0	Metabolic stress, solvent effect
HEMA	8.0 - 10.0	Osmotic stress, glutathione depletion

| TEGDMA | 0.5 - 2.0 | Cross-linking of cellular proteins |

Note: THFA shows "intermediate" cytotoxicity—less toxic than the bulky Bis-GMA but more cytotoxic than the hydrophilic HEMA.

Biomedical Applications

Dental Materials & Adhesives

THFMA is utilized as a reactive diluent in dental bonding agents.

- Function: It solvates the hydrophobic resin (Bis-GMA) and penetrates the wet dentin collagen network.
- Advantage: The THF ring aids in "wetting" the dentin surface, improving the hybrid layer formation.
- Self-Validating Protocol: Bond strength tests (Microtensile Bond Strength - μ TBS) serve as the functional validation. If the monomer fails to penetrate, bond strength drops significantly (< 20 MPa).

Drug Delivery Systems

Poly(THF-acrylate) blocks are used to construct amphiphilic micelles.

- **Core Formation:** The hydrophobic THF-acrylate block forms the core, encapsulating lipophilic drugs (e.g., Paclitaxel).
- **Shell:** A PEGylated acrylate block provides water solubility.
- **Mechanism:** The THF ring provides specific pi-lone pair interactions that can stabilize certain drug payloads better than simple alkyl chains.

Experimental Protocols

Protocol A: Synthesis of Poly(THFMA) for Biocompatibility Testing

Objective: Synthesize a clean homopolymer to test material toxicity without monomer interference.

- **Reagents:** THFMA (purified by basic alumina column), AIBN (initiator), Toluene (solvent).
- **Setup:** Flame-dried Schlenk flask under Nitrogen atmosphere.
- **Procedure:**
 - Dissolve THFMA (2.0 g) in Toluene (8 mL).
 - Add AIBN (1 wt% relative to monomer).
 - Degas via 3 freeze-pump-thaw cycles.
 - Heat to 70°C for 12 hours.
- **Purification:** Precipitate twice in cold Methanol. Dry under vacuum at 40°C for 24h.
- **Validation:** ¹H-NMR (CDCl₃) must show disappearance of vinyl protons (5.5 - 6.2 ppm).

Protocol B: In Vitro Cytotoxicity Assay (MTT)

Objective: Determine the IC₅₀ of the monomer on L929 Mouse Fibroblasts.

- **Seeding:** Plate L929 cells at

cells/well in a 96-well plate. Incubate 24h.

- Exposure:
 - Prepare serial dilutions of THFMA in culture medium (0.1 mM to 10 mM).
 - Critical Step: Use < 0.5% DMSO if solubility is an issue, though THFMA is moderately water-soluble.
 - Incubate cells with monomer for 24h.
- Development:
 - Add MTT reagent (0.5 mg/mL). Incubate 4h.
 - Solubilize formazan crystals with DMSO.
- Readout: Measure Absorbance at 570 nm.
- Calculation:

Plot Dose-Response curve to determine IC50.

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- To cite this document: BenchChem. [Biological Activity and Biomedical Utility of Tetrahydrofuran-Functionalized Acrylates[1]]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b11721184/docs#biological-activity-and-biomedical-utility-of-tetrahydrofuran-functionalized-acrylates-1>]

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